

Preliminary Biological Activities of Neotheaflavin: A Technical Overview

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Compound of Interest

Compound Name: Neotheaflavin

Cat. No.: B2664562

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Introduction

Neotheaflavin, a member of the theaflavin class of polyphenols found in black tea, is gaining attention for its potential therapeutic properties. Theaflavins, in general, are known to possess a range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. This technical guide provides a concise summary of the preliminary biological activities attributed to **neotheaflavin** and its derivatives, with a focus on quantitative data, experimental methodologies, and associated signaling pathways.

Quantitative Biological Activity Data

To facilitate a clear comparison of the biological potency of **neotheaflavin** and its related compounds, the following table summarizes the available quantitative data from preliminary studies.

Compound	Biological Activity	Cell Line/Assay	IC50 Value	Reference
IsonetoTF-3-G	Anticancer	HCT116 (Human Colorectal Carcinoma)	56.32 ± 0.34 μM	[1]
Neotheaflavin	Anti-inflammatory	TPA-induced mouse ear edema	Not specified	[2]
Neotheaflavin	Cytotoxicity	KYSE 150, KYSE 510 (Esophageal Squamous Cell Carcinoma), HT29 (Colon Cancer)	Not specified	[2]

Note: Data for **neotheaflavin** itself remains limited in the public domain. The provided IC50 value is for a structurally related derivative, isoneoTF-3-G. Further research is required to establish a comprehensive quantitative profile for **neotheaflavin**.

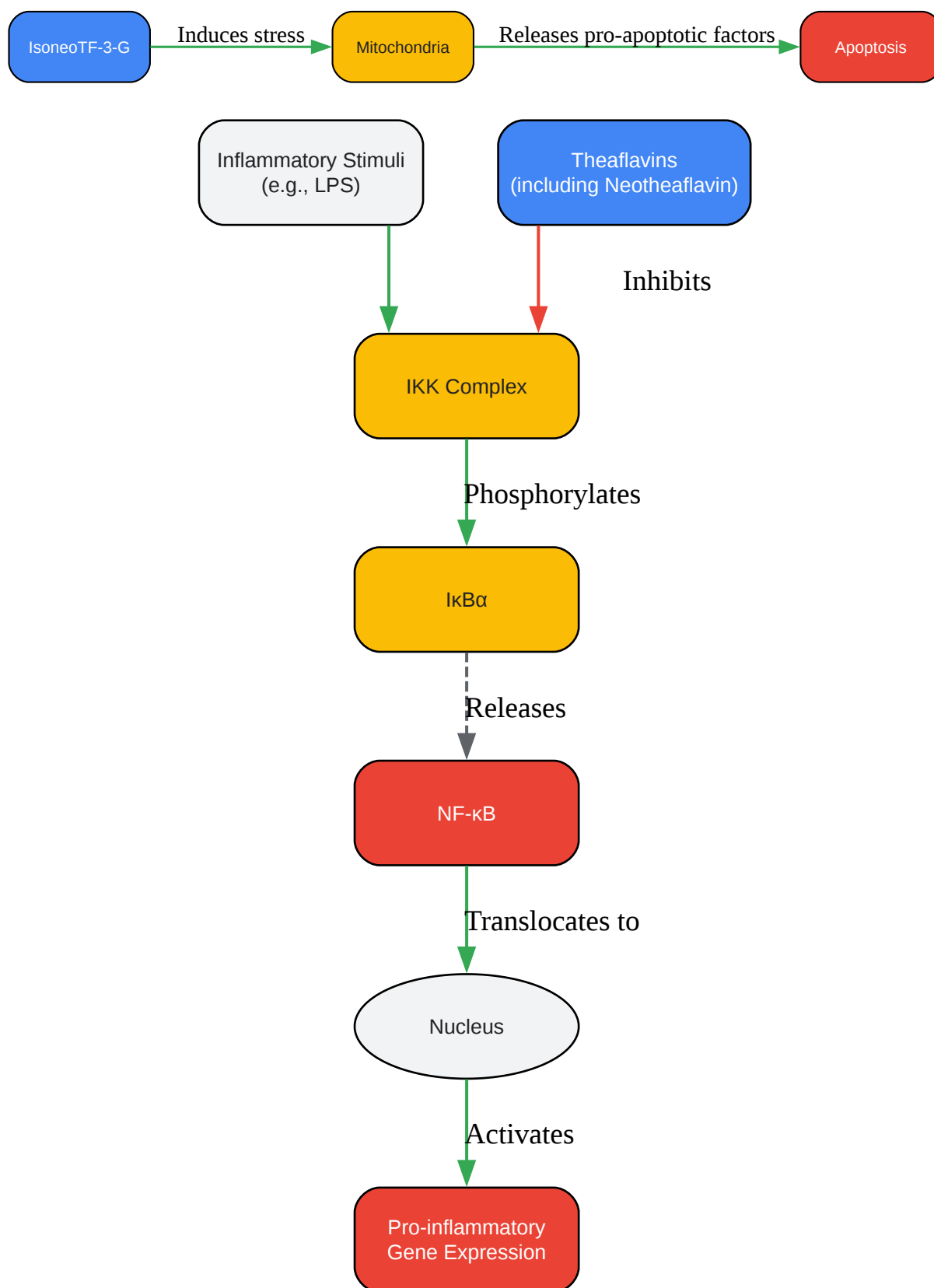
Key Biological Activities and Signaling Pathways

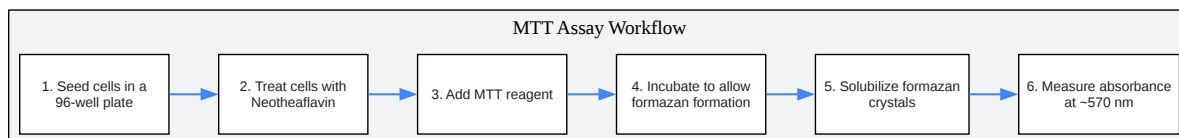
Anticancer Activity

Preliminary evidence suggests that **neotheaflavin** derivatives exhibit cytotoxic effects against cancer cell lines.

Signaling Pathway for IsonetoTF-3-G Induced Apoptosis in HCT116 Cells:

The proposed mechanism of action for the **neotheaflavin** derivative, isoneoTF-3-G, involves the induction of apoptosis in human colorectal carcinoma cells (HCT116). This process is believed to be mediated through the intrinsic mitochondrial pathway.





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References

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